

A Comparative Analysis of LY2940094 and Imipramine in the Forced Swim Test

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: LY2940094

Cat. No.: B608728

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the pharmacological agents **LY2940094** and imipramine, focusing on their performance in the forced swim test (FST), a widely used preclinical model for assessing antidepressant efficacy. This analysis is supported by a synthesis of available experimental data to offer an objective overview for research and development purposes.

Quantitative Data Summary

While a direct head-to-head study with comprehensive quantitative data in a single publication is not readily available in the public domain, the existing literature allows for a synthesized comparison of the effects of **LY2940094** and imipramine on immobility time in the forced swim test in mice. The following table summarizes the reported efficacy of both compounds.

Compound	Animal Model	Dosage Range	Route of Administration	Effect on Immobility Time	Maximal Effect Comparison
LY2940094	Mice	10-30 mg/kg	Oral (p.o.)	Dose-dependent decrease	Comparable to imipramine
Imipramine	Mice	10-30 mg/kg	Intraperitoneal (i.p.)	Significant decrease	Standard positive control

Note: The data presented is a qualitative synthesis from multiple sources. Dosages and effects can vary based on the specific experimental conditions and mouse strain used.

Experimental Protocols

The following is a detailed methodology for the forced swim test, based on established protocols for assessing the antidepressant-like effects of pharmacological agents in mice.^{[1][2]}

1. Animals:

- Male mice (e.g., C57BL/6J or Swiss Webster strains) are commonly used, weighing between 20-30 grams.^{[3][4]}
- Animals are housed in standard laboratory conditions with a 12-hour light/dark cycle and ad libitum access to food and water.
- Acclimatization to the housing facility for at least one week prior to the experiment is crucial.

2. Apparatus:

- A transparent cylindrical tank (20 cm in diameter, 40 cm in height) is filled with water (23-25°C) to a depth of 15 cm.^[1] This depth prevents the mice from touching the bottom with their tails or paws.

3. Drug Administration:

- **LY2940094**: Administered orally (p.o.) at doses typically ranging from 10 to 30 mg/kg, 60 minutes before the test.
- Imipramine: Administered intraperitoneally (i.p.) at doses typically ranging from 10 to 30 mg/kg, 30-60 minutes before the test.[\[5\]](#)
- A vehicle control group (e.g., saline or distilled water with a suspending agent) is run in parallel.

4. Forced Swim Test Procedure:

- Mice are individually placed in the water-filled cylinder for a 6-minute session.[\[1\]](#)
- The behavior of the mice is recorded by a video camera mounted above the cylinder.
- The initial 2 minutes of the session are considered an acclimatization period and are not scored.
- During the subsequent 4 minutes, the duration of immobility is measured. Immobility is defined as the state in which the mouse makes only the minimal movements necessary to keep its head above water.[\[6\]](#)
- Other behaviors such as swimming and climbing can also be quantified to provide further insights into the drug's mechanism of action.

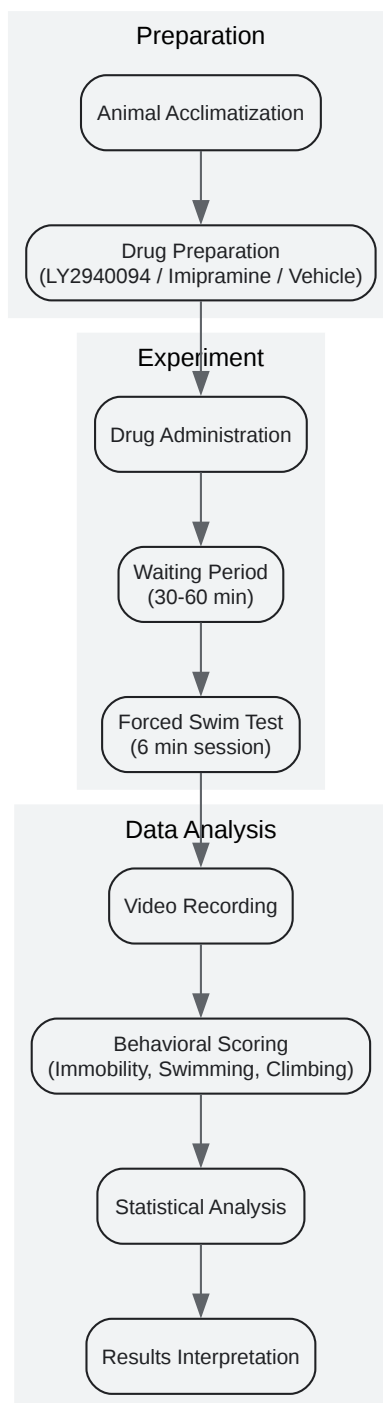
5. Data Analysis:

- The total time spent in immobility during the 4-minute observation period is calculated for each animal.
- Statistical analysis (e.g., ANOVA followed by post-hoc tests) is used to compare the immobility times between the different treatment groups (vehicle, **LY2940094**, and imipramine).
- A significant decrease in immobility time compared to the vehicle group is indicative of an antidepressant-like effect.

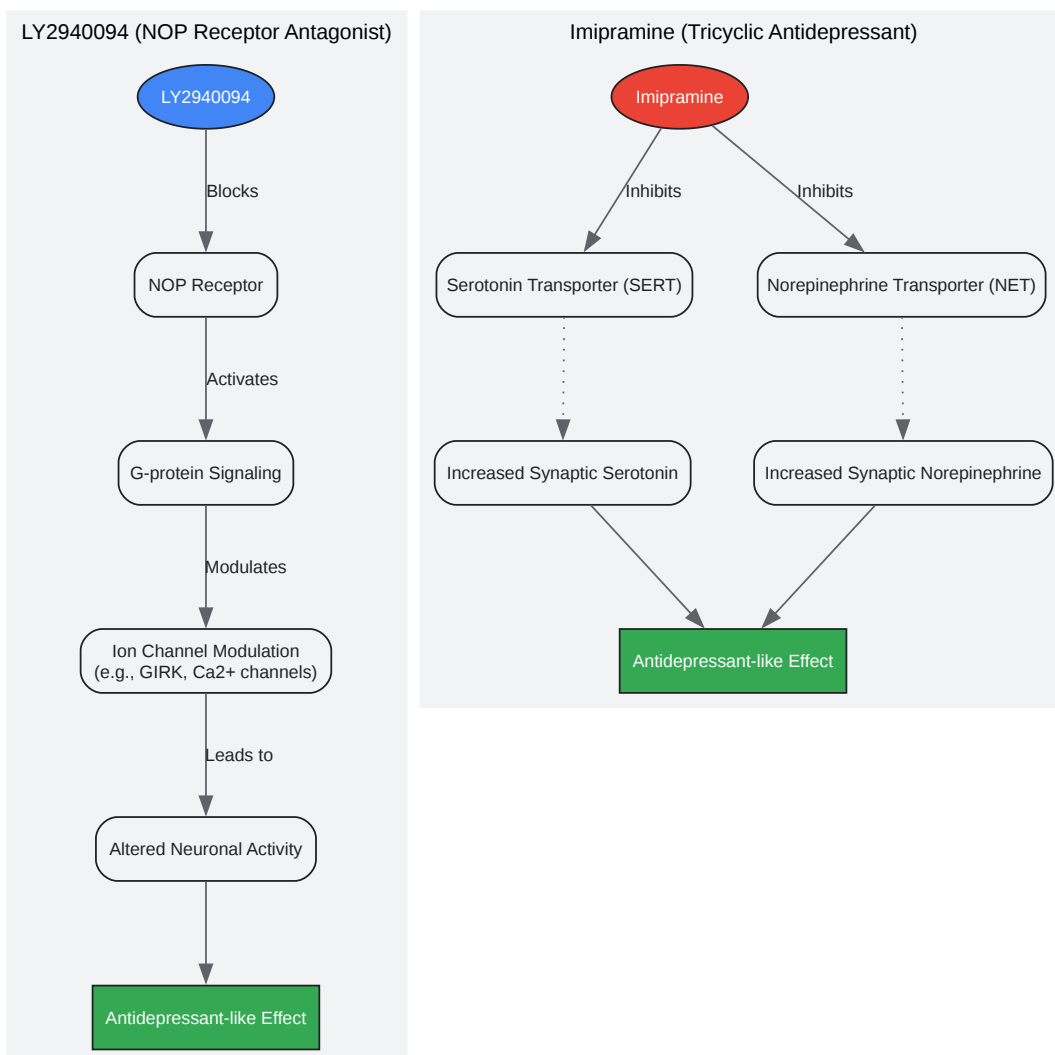
Signaling Pathways and Experimental Workflow

To visually represent the mechanisms of action and the experimental process, the following diagrams have been generated using Graphviz.

Experimental Workflow of the Forced Swim Test



Signaling Pathways of LY2940094 and Imipramine

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The Mouse Forced Swim Test - PMC [pmc.ncbi.nlm.nih.gov]
- 2. animal.research.wvu.edu [animal.research.wvu.edu]
- 3. Effects of the antidepressants desipramine and fluvoxamine on latency to immobility and duration of immobility in the forced swim test in adult male C57BL/6J mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. Novel insights into the behavioral analysis of mice subjected to the forced-swim test - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comparative Analysis of LY2940094 and Imipramine in the Forced Swim Test]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b608728#comparative-analysis-of-ly2940094-and-imipramine-in-the-forced-swim-test]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com